

Desmethyl Nevanimibe: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Desmethyl nevanimibe*

Cat. No.: *B15553981*

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For researchers, scientists, and drug development professionals, this document provides detailed information on the solubility, storage, and handling of **Desmethyl nevanimibe**.

Desmethyl nevanimibe is recognized as the demethylated precursor to Nevanimibe (PD-132301), a potent and selective inhibitor of sterol O-acyltransferase 1 (SOAT1), also known as acyl-coenzyme A:cholesterol O-acyltransferase 1 (ACAT1)[1]. Nevanimibe itself is an orally active agent that has been investigated for its potential in treating conditions such as adrenocortical cancer and congenital adrenal hyperplasia[2][3][4][5][6]. Understanding the proper handling and preparation of its precursor, **Desmethyl nevanimibe**, is crucial for reliable experimental outcomes.

Solubility Data

The solubility of **Desmethyl nevanimibe** is a critical factor for in vitro and in vivo experimental design. Below is a summary of its solubility in different solvent systems.

Solvent System	Solubility	Observations
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.13 mM)	Clear solution
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.13 mM)	Clear solution

Table 1: Solubility of **Desmethyl nevanimibe** in common solvent systems. Data sourced from MedchemExpress[1].

Storage and Handling Instructions

Proper storage and handling are essential to maintain the integrity and stability of **Desmethyl nevanimibe**.

Storage of Stock Solutions: Stock solutions of **Desmethyl nevanimibe** should be stored under the following conditions to ensure stability:

- -80°C: Use within 6 months.
- -20°C: Use within 1 month.

It is imperative to protect the compound from light[1][7]. To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes[7].

Handling: For in vivo experiments, it is best practice to prepare the working solution fresh on the day of use. If any precipitation or phase separation is observed during the preparation of the solution, gentle heating and/or sonication can be used to facilitate dissolution[1].

Experimental Protocols

The following protocols detail the preparation of **Desmethyl nevanimibe** solutions for experimental use.

Protocol 1: Aqueous-Based Vehicle for In Vivo Administration

This protocol is suitable for preparing a clear solution of **Desmethyl nevanimibe** for administration routes where an aqueous-based vehicle is preferred.

Materials:

- **Desmethyl nevanimibe**
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline

Procedure: To prepare a 1 mL working solution with a final concentration of 2.5 mg/mL:

- Prepare a 25.0 mg/mL stock solution of **Desmethyl nevanimibe** in DMSO.
- To 400 μ L of PEG300, add 100 μ L of the 25.0 mg/mL DMSO stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of Saline to bring the final volume to 1 mL and mix to ensure a clear solution.

Protocol 2: Oil-Based Vehicle for In Vivo Administration

This protocol is an alternative for preparing **Desmethyl nevanimibe** in an oil-based vehicle. It is important to note that for continuous dosing periods exceeding half a month, this protocol should be used with caution[1].

Materials:

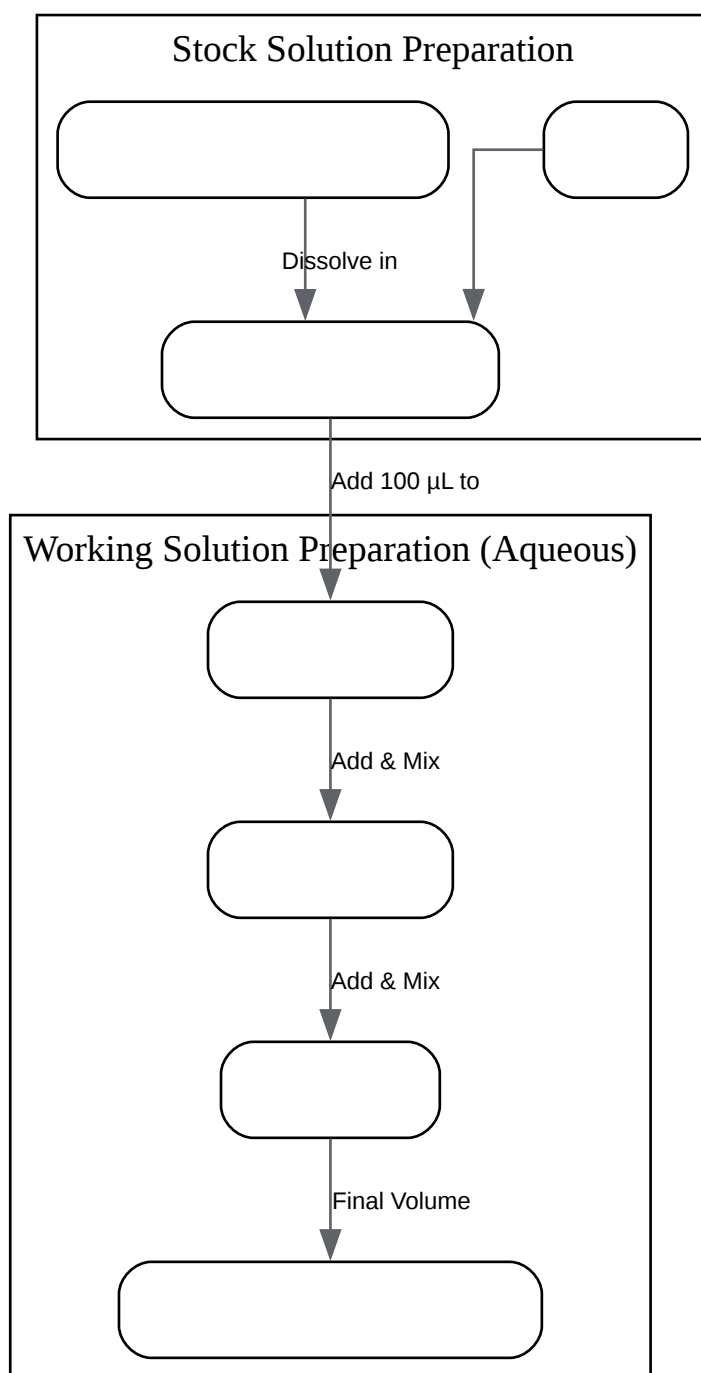
- **Desmethyl nevanimibe**
- DMSO (Dimethyl sulfoxide)
- Corn oil

Procedure: To prepare a 1 mL working solution with a final concentration of 2.5 mg/mL:

- Prepare a 25.0 mg/mL stock solution of **Desmethyl nevanimibe** in DMSO.
- To 900 μ L of Corn oil, add 100 μ L of the 25.0 mg/mL DMSO stock solution and mix thoroughly until a clear solution is achieved.

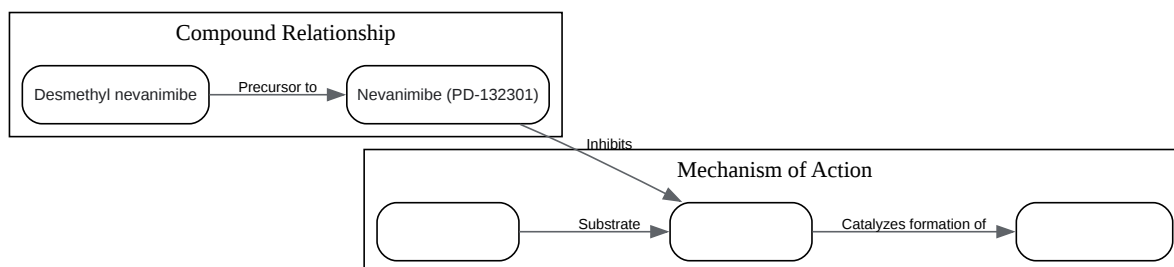
Visualized Workflows and Pathways

To further clarify the experimental procedures and the compound's mechanism of action, the following diagrams are provided.



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Caption: Workflow for aqueous solution preparation.



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Caption: Relationship and mechanism of action.

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